

An In-depth Technical Guide to 3-Oxocyclopentanecarboxylic Acid: Nomenclature and Synonyms

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Oxocyclopentanecarboxylic acid

Cat. No.: B171403

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This guide provides a detailed overview of the nomenclature of **3-Oxocyclopentanecarboxylic acid**, a key building block in organic synthesis, particularly relevant for researchers, scientists, and professionals in drug development.

IUPAC Name

The systematic name for this compound, as determined by the International Union of Pure and Applied Chemistry (IUPAC), is 3-oxocyclopentane-1-carboxylic acid[1][2][3]. This name precisely describes its molecular structure, which consists of a five-membered cyclopentane ring with a ketone group at the third carbon and a carboxylic acid group at the first carbon.

Stereoisomer Nomenclature

3-Oxocyclopentanecarboxylic acid is a chiral molecule and can exist as two different stereoisomers, or enantiomers. The IUPAC names for these specific enantiomers are:

- (1S)-3-oxocyclopentane-1-carboxylic acid[4]
- (1R)-3-oxocyclopentane-1-carboxylic acid[5]

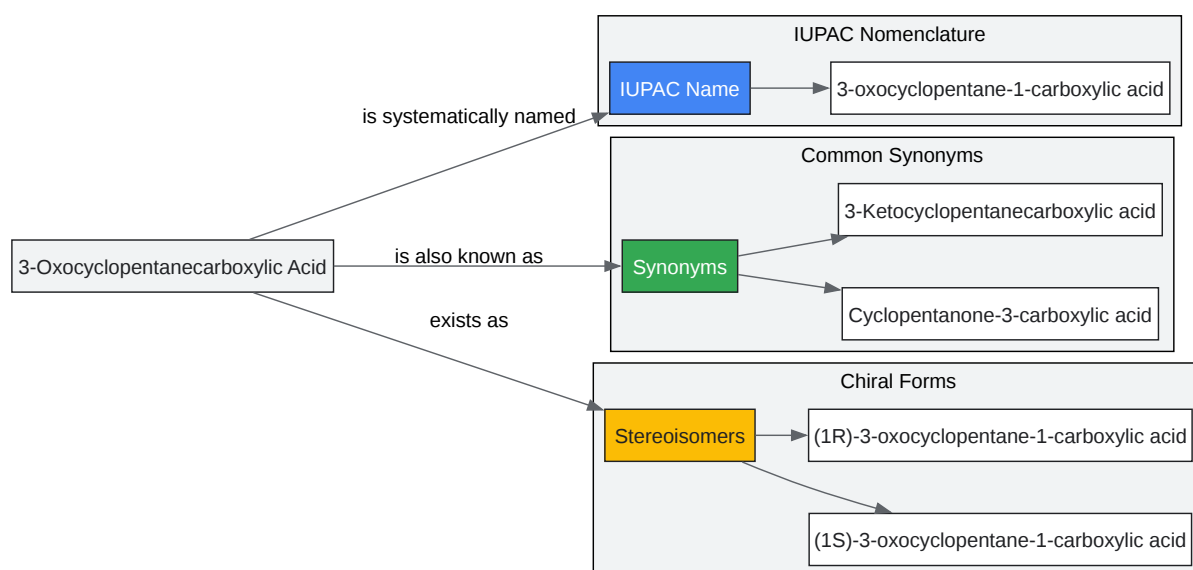
Data Summary Table

The following table summarizes the IUPAC name and various synonyms for **3-Oxocyclopentanecarboxylic acid**, providing a clear and comparative overview of its different identifiers.

Identifier Type	Value
IUPAC Name	3-oxocyclopentane-1-carboxylic acid[1][2][3]
Synonyms	3-Oxocyclopentanecarboxylic acid[1][2]
	Cyclopentanone-3-carboxylic acid[1]
	3-Ketocyclopentanecarboxylic acid[1][2]
	3-Oxo-1-cyclopentanecarboxylic acid[6]
	3-Carboxycyclopentanone[1]
	Cyclopentanecarboxylic acid, 3-oxo-[1]
(S)-Enantiomer IUPAC Name	(1S)-3-oxocyclopentane-1-carboxylic acid[4]
(S)-Enantiomer Synonyms	(S)-3-Oxocyclopentanecarboxylic acid[4]
	(1S)-3-Oxocyclopentanecarboxylic acid[4]
	(S)-3-Oxo-cyclopentanecarboxylic acid[4]
(R)-Enantiomer IUPAC Name	(1R)-3-oxocyclopentane-1-carboxylic acid[5]
(R)-Enantiomer Synonyms	(R)-3-Oxocyclopentanecarboxylic acid[5]
	(1R)-3-Oxocyclopentanecarboxylic acid[5]
	(R)-3-Oxo-cyclopentanecarboxylic acid[5]

Relationship Diagram

The following diagram, generated using Graphviz (DOT language), illustrates the hierarchical relationship between the primary compound and its various naming conventions.



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Caption: Nomenclature hierarchy for **3-Oxocyclopentanecarboxylic acid**.

Experimental Protocols

This document focuses on the nomenclature and synonyms of **3-Oxocyclopentanecarboxylic acid** and as such, does not contain experimental protocols.

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References

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- 6. chembk.com [chembk.com]
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